

8-Hydrazinoadenosine chemical properties and structure

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Compound of Interest

Compound Name: 8-Hydrazinoadenosine

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8-Hydrazinoadenosine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

8-Hydrazinoadenosine is a purine nucleoside analog characterized by the substitution of a hydrazino group at the 8th position of the adenine base. While specific experimental data on this compound is limited in publicly accessible literature, its structural similarity to adenosine and other bioactive hydrazone-containing molecules suggests potential roles in modulating biological pathways, particularly those involving adenosine receptors. This technical guide provides a summary of the known chemical properties and structure of **8-Hydrazinoadenosine**, alongside a putative synthesis protocol and a hypothesized mechanism of action based on related compounds. The information is intended to serve as a foundational resource for researchers investigating the potential therapeutic applications of this and similar molecules.

Chemical Properties and Structure

The fundamental chemical and structural properties of **8-Hydrazinoadenosine** are summarized below. The majority of the quantitative data is derived from computational models, as extensive experimental characterization is not widely reported.

Chemical Structure

- IUPAC Name: (2R,3R,4S,5R)-2-(6-amino-8-hydrazinylpurin-9-yl)-5-(hydroxymethyl)oxolane-3,4-diol[1]
- Synonyms: **8-hydrazinoadenosine**, Regadenoson Impurity 29[1]
- Chemical Formula: C₁₀H₁₅N₇O₄[1]
- Molecular Weight: 297.27 g/mol [1]
- CAS Number: 3868-34-6[1]

Physicochemical Properties

A summary of the computed physicochemical properties of **8-Hydrazinoadenosine** is provided in Table 1. Experimental data on properties such as pKa and aqueous solubility are not readily available in the reviewed literature.

Table 1: Computed Physicochemical Properties of **8-Hydrazinoadenosine**

Property	Value	Source
XLogP3	-1.5	PubChem
Hydrogen Bond Donor Count	6	PubChem
Hydrogen Bond Acceptor Count	9	PubChem
Rotatable Bond Count	3	PubChem
Exact Mass	297.11855199 Da	PubChem
Monoisotopic Mass	297.11855199 Da	PubChem
Topological Polar Surface Area	178 Å ²	PubChem
Heavy Atom Count	21	PubChem

Structural Representations

- SMILES: C1=NC(=C2C(=N1)N(C(=N2)NN)[C@H]3--INVALID-LINK--CO)O)O)N
- InChI: InChI=1S/C10H15N7O4/c11-7-4-8(14-2-13-7)17(10(15-4)16-12)9-6(20)5(19)3(1-18)21-9/h2-3,5-6,9,18-20H,1,12H2,(H,15,16)(H2,11,13,14)/t3-,5-,6-,9-/m1/s1
- InChIKey: XMRQUQWRGIIBTK-UUOKFMHZSA-N

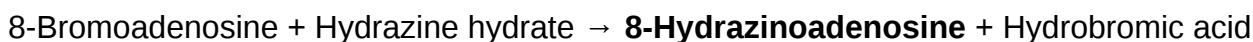
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and analysis of **8-Hydrazinoadenosine** are scarce. However, a plausible synthetic route can be inferred from standard organic chemistry principles and procedures reported for analogous compounds.

Synthesis of 8-Hydrazinoadenosine from 8-Bromoadenosine

The most probable synthetic route to **8-Hydrazinoadenosine** involves the nucleophilic aromatic substitution of 8-bromoadenosine with hydrazine.

Reaction Scheme:



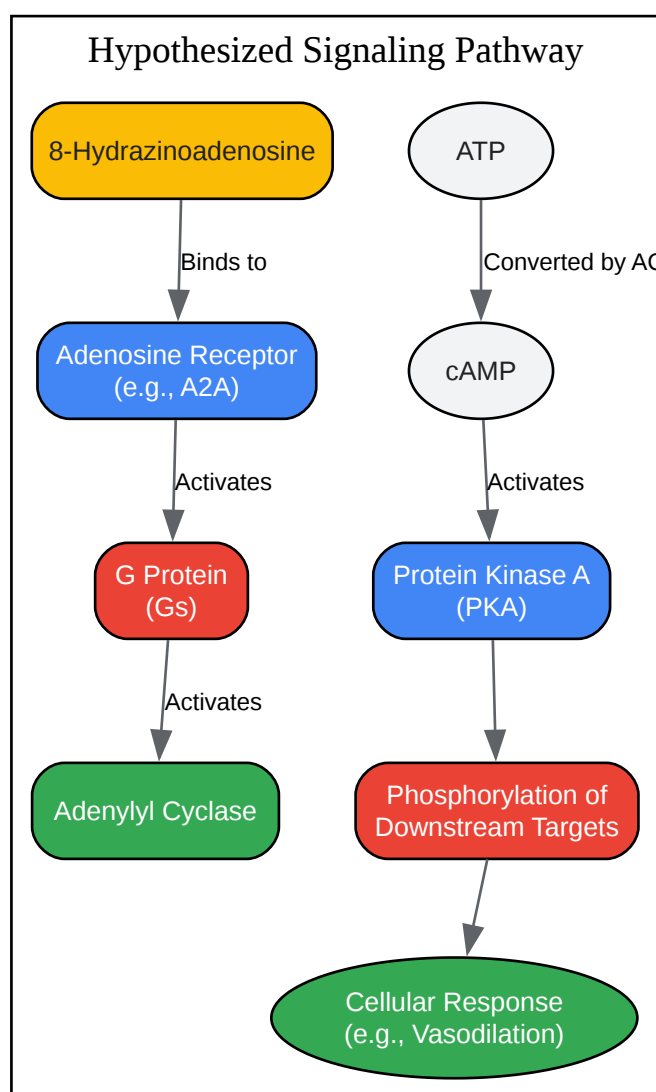
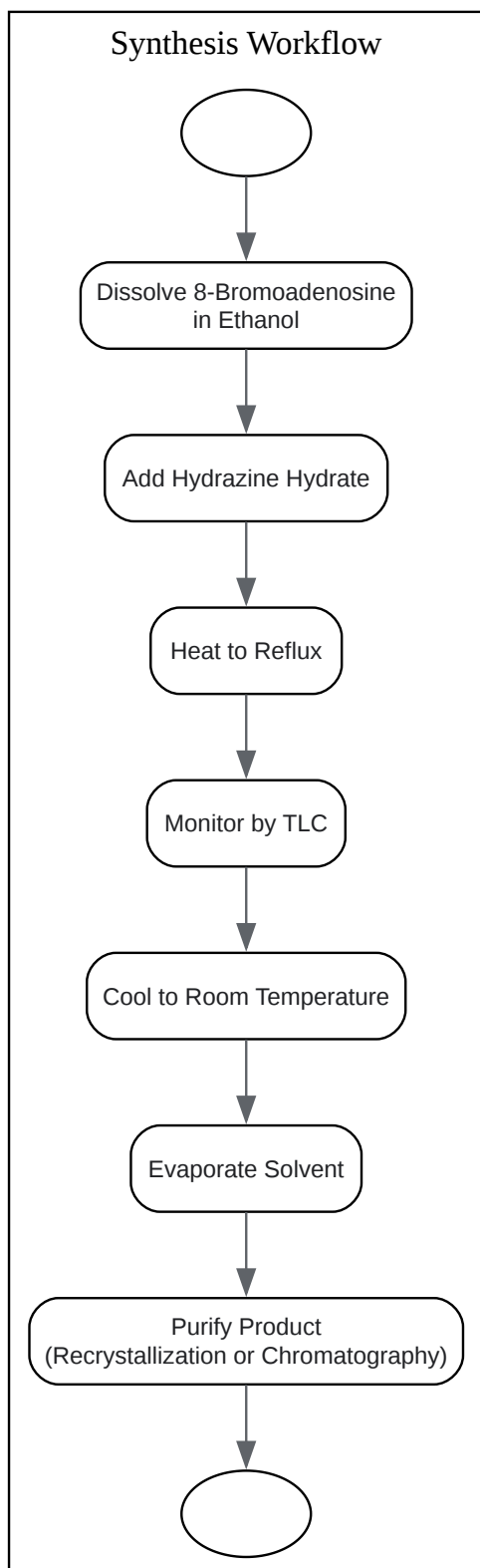
Materials and Reagents:

- 8-Bromoadenosine
- Hydrazine hydrate
- Ethanol (or another suitable alcohol solvent)
- Reflux apparatus
- Thin-layer chromatography (TLC) supplies
- Purification system (e.g., column chromatography or recrystallization solvents)

Procedure:

- Dissolve 8-bromoadenosine in a suitable volume of ethanol in a round-bottom flask.
- Add an excess of hydrazine hydrate to the solution.
- Heat the reaction mixture to reflux and monitor the reaction progress using TLC.
- Upon completion, allow the mixture to cool to room temperature.
- Remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Note: This is a generalized protocol. Optimization of reaction time, temperature, and purification method may be necessary.



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References

- 1. 8-Hydrazinoadenosine | C₁₀H₁₅N₇O₄ | CID 14408979 - PubChem [pubchem.ncbi.nlm.nih.gov]
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